

6-Fluoro-2-methylquinoline-3-carboxylic Acid: A Technical Overview

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Compound of Interest

Compound Name: 6-Fluoro-2-methylquinoline-3-carboxylic acid

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Introduction

6-Fluoro-2-methylquinoline-3-carboxylic acid is a heterocyclic organic compound belonging to the quinoline class of molecules.^{[1][2]} Its structure, featuring a fluorine atom at the 6-position, a methyl group at the 2-position, and a carboxylic acid at the 3-position, places it within the broader family of fluoroquinolones, a well-established class of antibacterial agents. This document provides a technical guide summarizing the available information on its chemical properties, potential synthesis, and expected biological activity, based on the current scientific literature.

Chemical and Physical Properties

While specific experimental data for **6-Fluoro-2-methylquinoline-3-carboxylic acid** is limited, its fundamental properties can be derived from its chemical structure and information available for closely related compounds.

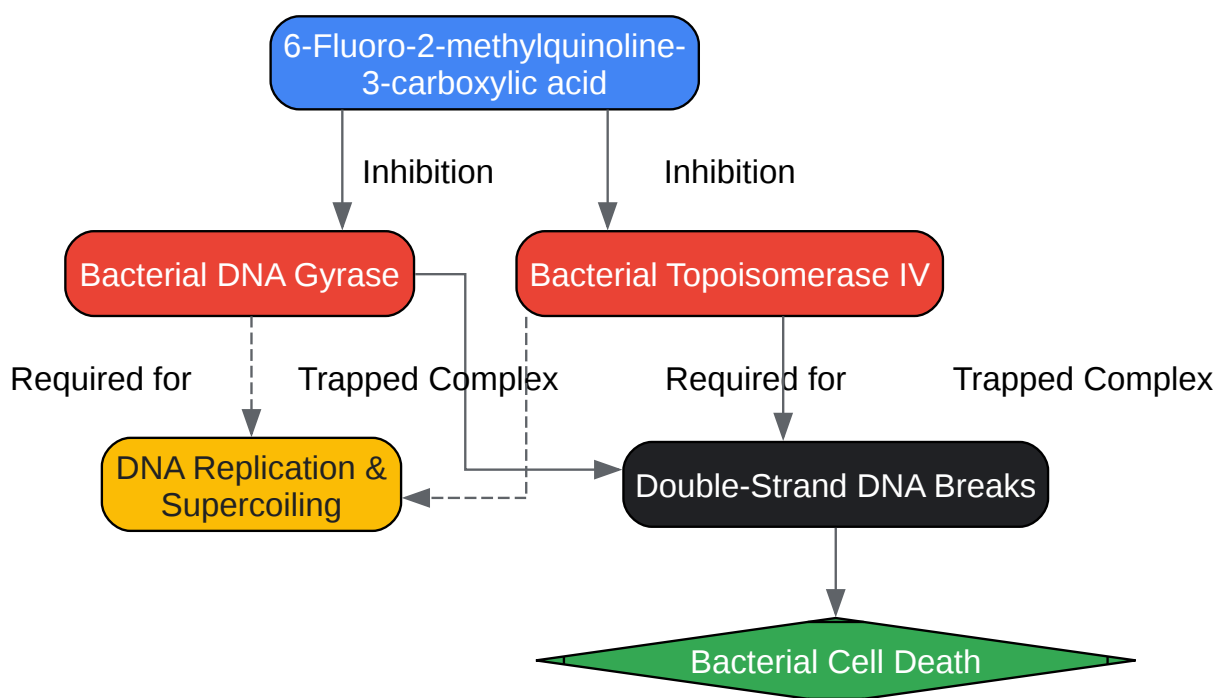
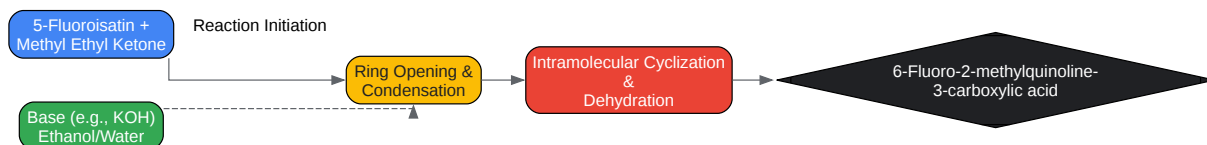
Property	Value	Source
CAS Number	461026-47-1	[1][2]
Molecular Formula	C ₁₁ H ₈ FNO ₂	[2]
Molecular Weight	205.19 g/mol	[2]
Appearance	Solid (predicted)	Inferred from related compounds
Solubility	Sparingly soluble in water; soluble in organic solvents like DMSO and DMF (predicted)	Inferred from related compounds

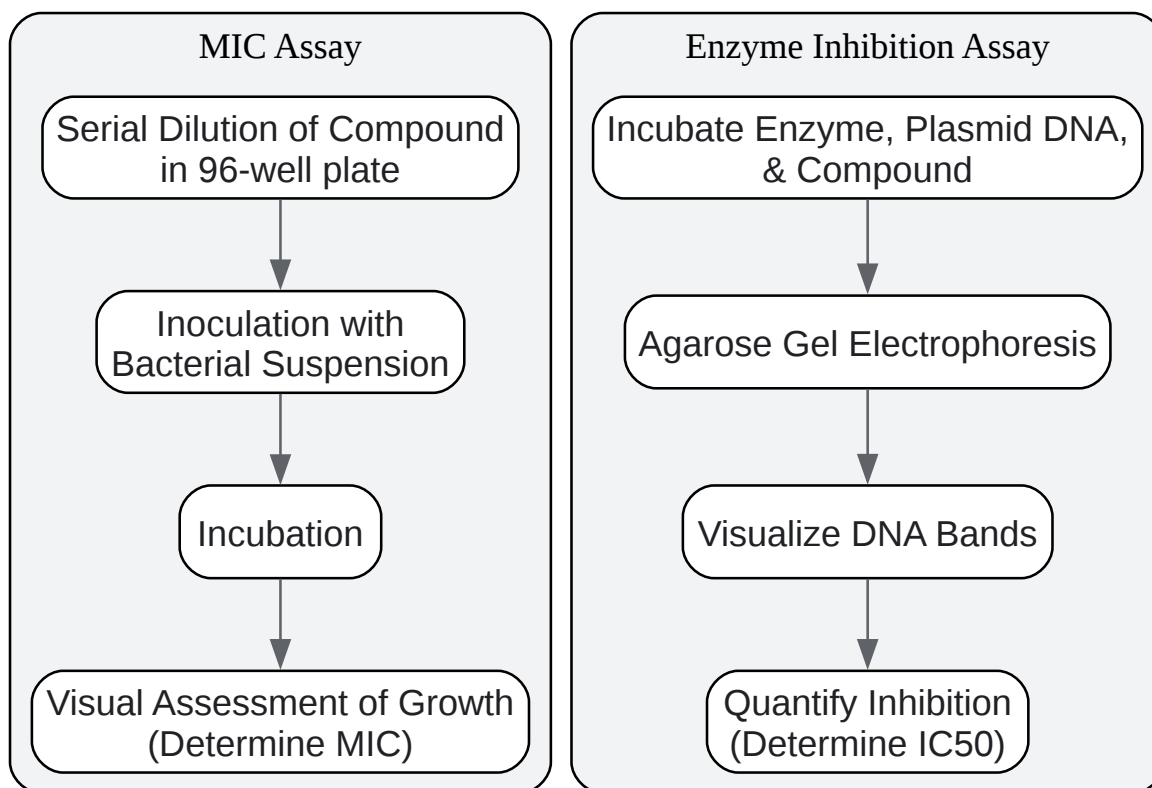
Synthesis

A definitive, step-by-step synthesis protocol for **6-Fluoro-2-methylquinoline-3-carboxylic acid** is not readily available in the public domain. However, based on established methods for quinoline synthesis, the Pfitzinger reaction is a highly plausible route.[3] This reaction involves the condensation of an isatin derivative with a carbonyl compound containing an α -methylene group in the presence of a strong base.[3]

For the synthesis of **6-Fluoro-2-methylquinoline-3-carboxylic acid**, the likely precursors would be 5-fluoroisatin and methyl ethyl ketone.

Hypothetical Pfitzinger Synthesis Workflow





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